

A Technical Guide to Commercial Suppliers of 25-Desacetyl Rifampicin-d3

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B14793545

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For researchers, scientists, and professionals in drug development, sourcing high-quality, isotopically labeled compounds is a critical step in metabolic studies, pharmacokinetic analysis, and as internal standards in analytical assays. This guide provides an in-depth overview of commercial suppliers for **25-Desacetyl Rifampicin-d3**, a labeled metabolite of the antibiotic Rifampicin.

Introduction to 25-Desacetyl Rifampicin-d3

25-Desacetyl Rifampicin is a major active metabolite of Rifampicin.^[1] The deuterated version, **25-Desacetyl Rifampicin-d3**, serves as an essential tool in bioanalytical methods, enabling precise quantification of the metabolite in complex biological matrices. Its synonyms include 25-O-Deacetyl-3-[(E)-[(4-(methyl-d3)-1-piperazinyl)imino]methyl]rifamycin and Desacetylrifampicin-d3.^{[2][3][4][5]}

Commercial Supplier Overview

A survey of the market reveals several reputable suppliers offering **25-Desacetyl Rifampicin-d3**. The following table summarizes key quantitative data from these suppliers to facilitate a comparative analysis for procurement.

Supplier	Product Code/Catalog No.	Purity	Available Pack Sizes	Price (USD)	CAS Number	Molecular Formula	Storage Conditions
LGC Standards	TRC-D288727	>85%	0.5 mg, 5 mg	Inquire	N/A	C41H53D3N4O11	-20°C
United States Biological	008260	Highly Purified	500 µg	\$509	N/A	C41H53D3N4O11	-20°C
Pharmaffiliates	PA ST1027020	N/A	Inquire	Inquire	N/A	C41H53D3N4O11	2-8°C, Amber Vial, Refrigerator, Under Inert Atmosphere
BioOrganics	BO-93367	>98%	Inquire	Inquire	N/A	C41H53D3N4O11	N/A
CymitQuimica	TRC-D288727	>85%	Inquire	Inquire	N/A	C41H53D3N4O11	N/A
AllImpus	OLYRIF0010.0DA (for unlabeled)	98.54% (for unlabeled)	Inquire	Inquire	16783-99-6 (Unlabeled)	C41H56N4O11 (Unlabeled)	-20°C under inert atmosphere

Note: Data is compiled from publicly available information on supplier websites. Pricing and availability are subject to change. "N/A" indicates that the information was not readily available.

The CAS number for the unlabeled compound is 16783-99-6.[1][6][7][8][9][10][11]

Experimental Protocols and Quality Assurance

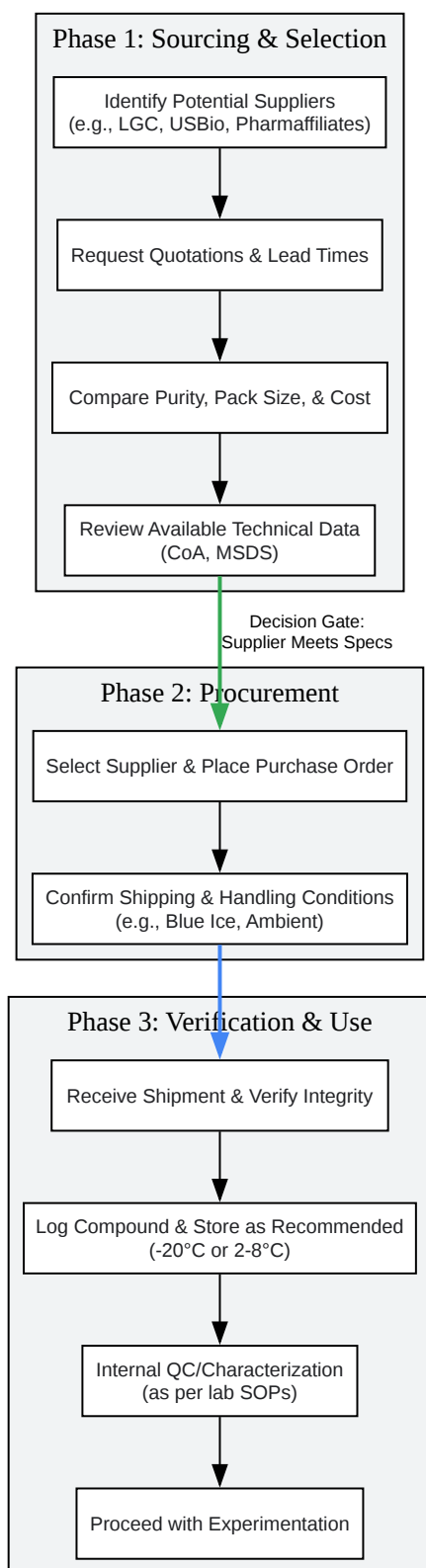
While detailed, step-by-step experimental protocols for the use of **25-Desacetyl Rifampicin-d3** are typically application-specific and developed within the end-user's laboratory, suppliers generally provide a Certificate of Analysis (CoA) upon request or with purchase.[2][10] A CoA typically includes:

- Identity Confirmation: Data from techniques such as ^1H NMR, Mass Spectrometry.
- Purity Assessment: Often determined by High-Performance Liquid Chromatography (HPLC).
- Other Physicochemical Properties: Such as appearance and solubility.

For instance, United States Biological describes the product as a "Reddish Orange Solid" soluble in Chloroform and Methanol.[3] Pharmaffiliates notes a similar appearance and recommends storage at 2-8°C in an amber vial under an inert atmosphere.[4]

Procurement Workflow

The process of procuring a specialized chemical like **25-Desacetyl Rifampicin-d3** involves several key stages, from initial supplier identification to post-delivery verification. The following diagram illustrates a typical workflow for researchers.



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Caption: Logical workflow for sourcing and procuring **25-Desacetyl Rifampicin-d3**.

Conclusion

The availability of **25-Desacetyl Rifampicin-d3** from several commercial suppliers provides researchers with options to source this critical reagent. When selecting a supplier, it is imperative to consider not only the cost but also the purity of the compound, the available pack sizes, and the comprehensiveness of the accompanying analytical data. Following a structured procurement process, as outlined above, will help ensure that the acquired material meets the stringent requirements for research and development applications.

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